

# 2-FA vs 3-FA and 4-FA pharmacological comparison

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## Compound Focus: 2-Fluoroamphetamine

CAS No.: 1716-60-5

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## Basic Pharmacology and Subjective Effects

The table below summarizes the core pharmacological profiles and effects of 2-FA and 4-FA.

Feature	2-Fluoroamphetamine (2-FA)	4-Fluoroamphetamine (4-FA)
<b>Primary Mechanism</b>	Dopamine & Norepinephrine Releasing Agent [1]	Serotonin, Dopamine & Norepinephrine Releasing Agent/Reuptake Inhibitor [2] [3] [4]
<b>Serotonergic Activity</b>	Minimal / Not Reported [1]	Significant [2] [3]
<b>Subjective Effects</b>	"Amphetamine-like"; euphoria, stimulation, focus; functional at lower doses [1]	"Intermediate between amphetamine and MDMA"; initial empathogenic state, followed by stimulation [2] [4]
<b>Common Acute Side Effects</b>	Reported to be relatively free of side effects like anxiety and high blood pressure at common doses [1]	Nausea, headaches, tachycardia, hypertension, bruxism (teeth grinding), suppressed appetite [2] [3]
<b>Neurotoxicity Potential</b>	Unknown due to lack of data, but not suspected to be	Less serotonergic neurotoxicity than other para-haloamphetamines, but not fully absent [2]

Feature	2-Fluoroamphetamine (2-FA)	4-Fluoroamphetamine (4-FA)
	serotonergically neurotoxic based on mechanism [1]	
Key Clinical Safety Findings	No formal clinical studies available [1]	Significant elevation in blood pressure and heart rate; severe cardiovascular/cerebrovascular complications (e.g., cardiomyopathy, hemorrhage) reported [3] [4]

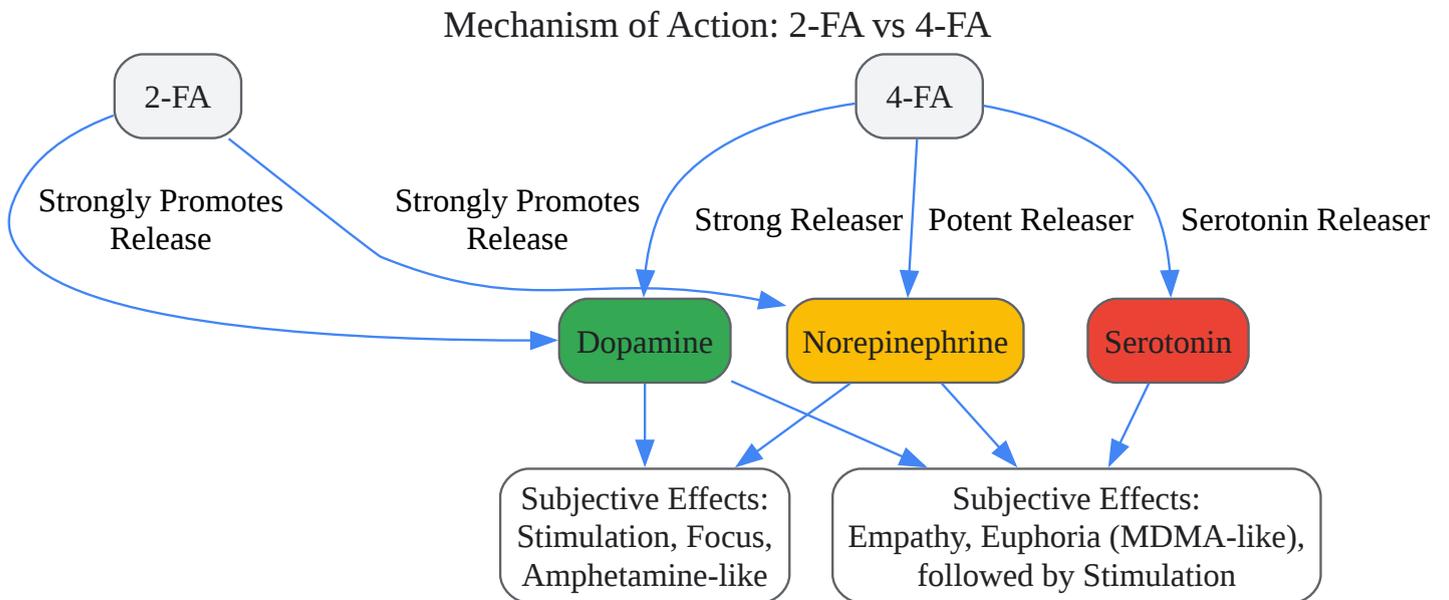
## Experimental Data and Protocols

For researchers, understanding the experimental basis of this data is crucial.

- **In-Vitro Pharmacology:** The data on the mechanism of action for **4-FA** primarily comes from *in-vitro* studies using rat brain tissue. These experiments measure the extracellular concentrations of monoamines (dopamine, norepinephrine, serotonin) after the application of the substance or its potency to inhibit reuptake in synaptosomes. The half-maximal effective concentration (EC50) values for 4-FA are **37 nM for norepinephrine**, **200 nM for dopamine**, and **730 nM for serotonin** [2].
- **Human Clinical Trials:** One key clinical study for **4-FA** was a **single-blind, placebo-controlled, cross-over phase I trial** [3].
  - **Participants:** Healthy volunteers (N=12) with a history of stimulant use.
  - **Intervention:** Single oral doses of 100 mg and 150 mg 4-FA vs. placebo.
  - **Safety Monitoring:** Continuous monitoring of ECG and vital signs (blood pressure, heart rate) for 12 hours post-administration.
  - **Outcome Measures:** Repeated assessments of subjective drug experience, mood, and neurocognitive function. Pharmacokinetic blood samples were also collected.
  - **Outcome:** The 150 mg dose was canceled after an interim safety review of the first five participants due to significant cardiovascular effects. The 100 mg dose produced a strong elevation in blood pressure lasting 4-5 hours, followed by a sustained increase in heart rate [3].
- **Human Observational Studies:** A large retrospective study analyzed emergency department (ED) presentations for self-reported 4-FA, MDMA, and amphetamine intoxication. The study found that patients with 4-FA mono-intoxication had a **higher systolic blood pressure (164 mm Hg)** and more frequent headaches compared to those intoxicated with MDMA or amphetamine. Severe cardiovascular complications, including cardiomyopathy and cerebral hemorrhage, occurred in a significant portion of cases [4].

## Visualizing the Neuropharmacological Mechanisms

The different subjective effects of 2-FA and 4-FA are a direct result of their distinct mechanisms of action in the brain. The following diagram illustrates these key pathways.



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## Key Implications for Research

- **4-FA Poses Higher Clinical Risk:** The potent serotonin release combined with strong cardiovascular effects makes 4-FA a higher-risk compound, particularly at common recreational doses (100-150 mg). Its potential for severe complications like cerebral hemorrhage warrants caution [3] [4].
- **2-FA as a Functional Stimulant Analog:** The lack of significant serotonergic activity makes 2-FA more akin to classic stimulants like amphetamine. Anecdotal reports suggest it is used for focus and productivity, but its long-term toxicity profile remains entirely unknown [1].
- **Significant Data Gap on 3-FA:** It is important to reiterate that no reliable scientific data was available for 3-FA, highlighting a critical gap in the current literature on fluorinated amphetamines.

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## References

1. - 2 - PsychonautWiki FA [psychonautwiki.org]
2. -Fluoroamphetamine - Wikipedia [en.wikipedia.org]
3. Frontiers | Safety Profile and Neurocognitive Function Following Acute... [frontiersin.org]
4. 4-Fluoroamphetamine ( 4 - FA ) intoxication results in exaggerated blood... [pmc.ncbi.nlm.nih.gov]

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